

Application Note & Protocol: Quantification of 5-(3,5-Difluorophenyl)isoxazole

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Compound of Interest

Compound Name: 5-(3,5-Difluorophenyl)isoxazole

CAS No.: 874800-58-5

Cat. No.: B1416550

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Introduction

5-(3,5-Difluorophenyl)isoxazole is a heterocyclic compound of significant interest in pharmaceutical research due to the prevalence of the isoxazole ring in various bioactive molecules. Isoxazole derivatives are known to exhibit a wide range of biological activities, including antimicrobial, anti-inflammatory, and antitumor properties.^{[1][2][3]} The precise and accurate quantification of **5-(3,5-Difluorophenyl)isoxazole** in various matrices, such as bulk drug substances, formulated products, and biological fluids, is critical for drug development, quality control, and pharmacokinetic studies.

This document provides a comprehensive guide to the analytical methods for the quantification of **5-(3,5-Difluorophenyl)isoxazole**. It details two robust and validated methods: High-Performance Liquid Chromatography with UV detection (HPLC-UV) for routine quality control and Liquid Chromatography with tandem mass spectrometry (LC-MS/MS) for bioanalytical applications requiring high sensitivity and selectivity. The protocols are designed to be self-validating, adhering to the principles outlined by the Food and Drug Administration (FDA) and the International Council for Harmonisation (ICH).^{[4][5][6][7][8]}

Method Selection and Rationale

The choice of analytical method depends on the specific application and the required sensitivity.

- HPLC-UV: This method is ideal for the analysis of bulk drug substances and pharmaceutical formulations where the concentration of the analyte is relatively high. It is a cost-effective, robust, and widely available technique.
- LC-MS/MS: For the quantification of **5-(3,5-Difluorophenyl)isoxazole** in biological matrices like plasma or tissue homogenates, where the concentrations are expected to be low and the matrix is complex, LC-MS/MS is the method of choice.^{[9][10][11][12]} Its superior sensitivity and selectivity, achieved through Multiple Reaction Monitoring (MRM), allow for accurate measurement even in the presence of interfering substances.

Part 1: High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

This method is suitable for the determination of assay and purity of **5-(3,5-Difluorophenyl)isoxazole** in bulk material and pharmaceutical dosage forms.

Chromatographic Conditions

The selection of a C18 stationary phase is based on the non-polar nature of the analyte, ensuring good retention and separation from potential impurities. The mobile phase, a mixture of acetonitrile and water, provides a good balance of elution strength and compatibility with UV detection. The addition of a small amount of acid, such as trifluoroacetic acid (TFA), can improve peak shape and reproducibility.^[13]

Parameter	Recommended Setting
Column	C18, 250 x 4.6 mm, 5 µm particle size
Mobile Phase	Acetonitrile:Water (gradient or isocratic)
Flow Rate	1.0 mL/min
Column Temperature	25 °C
Detection Wavelength	To be determined by UV scan (typically 254 nm)
Injection Volume	10 µL

Protocol: HPLC-UV Method Development and Validation

1. Standard and Sample Preparation:

- Standard Stock Solution (1 mg/mL): Accurately weigh about 10 mg of **5-(3,5-Difluorophenyl)isoxazole** reference standard and dissolve it in 10 mL of a suitable solvent (e.g., acetonitrile or methanol).
- Working Standard Solutions: Prepare a series of dilutions from the stock solution to create a calibration curve (e.g., 1, 5, 10, 25, 50, 100 µg/mL).
- Sample Solution: Prepare the sample by dissolving the bulk drug or the crushed tablet in the same solvent as the standard to achieve a concentration within the calibration range.

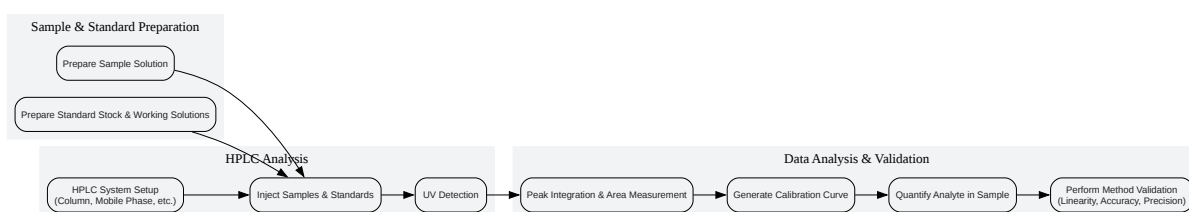
2. Method Validation:

The method must be validated according to ICH Q2(R2) guidelines to ensure it is fit for its intended purpose.^{[5][6]}

- Specificity: Analyze a blank (solvent), a placebo (if applicable), and the analyte to demonstrate that there are no interfering peaks at the retention time of **5-(3,5-Difluorophenyl)isoxazole**.
- Linearity: Inject the working standard solutions in triplicate and plot the peak area against the concentration. The correlation coefficient (r^2) should be ≥ 0.999 .

- Accuracy: Perform recovery studies by spiking a known amount of the analyte into a placebo or a pre-analyzed sample at three different concentration levels (e.g., 80%, 100%, and 120% of the target concentration). The recovery should be within 98-102%.
- Precision:
 - Repeatability (Intra-day precision): Analyze six replicate injections of the same standard solution. The relative standard deviation (RSD) should be $\leq 2\%$.
 - Intermediate Precision (Inter-day precision): Repeat the analysis on a different day with a different analyst and/or instrument. The RSD between the two sets of results should be $\leq 2\%$.
- Limit of Detection (LOD) and Limit of Quantification (LOQ): Determine the LOD and LOQ based on the signal-to-noise ratio (3:1 for LOD and 10:1 for LOQ) or from the standard deviation of the response and the slope of the calibration curve.[\[14\]](#)[\[15\]](#)
- Robustness: Intentionally vary chromatographic parameters (e.g., flow rate $\pm 10\%$, column temperature $\pm 5^\circ\text{C}$, mobile phase composition $\pm 2\%$) to assess the method's reliability during normal use.

Workflow for HPLC-UV Analysis



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Caption: Workflow for HPLC-UV quantification of **5-(3,5-Difluorophenyl)isoxazole**.

Part 2: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

This method is designed for the sensitive and selective quantification of **5-(3,5-Difluorophenyl)isoxazole** in biological matrices such as rat plasma, which is essential for pharmacokinetic studies.^{[10][12]}

Chromatographic and Mass Spectrometric Conditions

A rapid chromatographic separation is achieved using a C18 column with a gradient elution of acetonitrile and water containing formic acid. Formic acid aids in the ionization of the analyte. The mass spectrometer is operated in positive electrospray ionization (ESI+) mode, and the analyte is monitored using Multiple Reaction Monitoring (MRM) for enhanced selectivity and sensitivity.

Parameter	Recommended Setting
Column	UPLC BEH C18, 50 x 2.1 mm, 1.7 µm particle size
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Flow Rate	0.4 mL/min
Column Temperature	40 °C
Injection Volume	5 µL
Ionization Mode	ESI+
MRM Transition	To be determined by infusion of the analyte

Protocol: LC-MS/MS Method Development and Validation

1. Sample Preparation (Protein Precipitation):

Protein precipitation is a simple and effective method for extracting the analyte from plasma.

[\[10\]](#)[\[12\]](#)

- To 100 μ L of plasma sample, add 300 μ L of cold acetonitrile containing the internal standard (a structurally similar compound not present in the sample).
- Vortex for 1 minute to precipitate the proteins.
- Centrifuge at 10,000 rpm for 10 minutes.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 100 μ L of the initial mobile phase composition.
- Inject into the LC-MS/MS system.

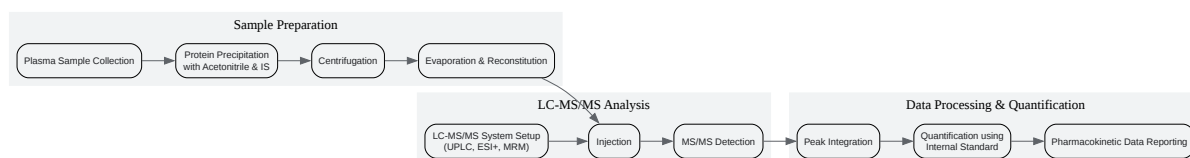
2. Method Validation:

The bioanalytical method validation should be performed in accordance with the FDA's guidance for industry.[\[4\]](#)

- Selectivity: Analyze at least six different blank plasma samples to ensure no endogenous interferences are observed at the retention times of the analyte and internal standard.
- Linearity: Prepare a calibration curve in the biological matrix (e.g., 1-1000 ng/mL) and analyze in triplicate. The correlation coefficient (r^2) should be ≥ 0.99 .
- Accuracy and Precision: Analyze quality control (QC) samples at low, medium, and high concentrations in five replicates on three different days. The accuracy should be within $\pm 15\%$ ($\pm 20\%$ for the Lower Limit of Quantification, LLOQ) of the nominal concentration, and the precision (RSD) should not exceed 15% (20% for LLOQ).

- **Matrix Effect:** Evaluate the ion suppression or enhancement by comparing the peak area of the analyte in a post-extraction spiked sample to that of a neat standard solution.
- **Recovery:** Compare the peak area of the analyte from a pre-extraction spiked sample to a post-extraction spiked sample to determine the extraction efficiency.
- **Stability:** Assess the stability of the analyte in the biological matrix under various conditions (e.g., freeze-thaw cycles, short-term bench-top, and long-term storage).

Workflow for LC-MS/MS Bioanalysis



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Caption: Bioanalytical workflow for **5-(3,5-Difluorophenyl)isoxazole** using LC-MS/MS.

Conclusion

The analytical methods detailed in this application note provide robust and reliable approaches for the quantification of **5-(3,5-Difluorophenyl)isoxazole**. The choice between HPLC-UV and LC-MS/MS should be guided by the specific requirements of the analysis, particularly the sample matrix and the required sensitivity. Adherence to the validation protocols outlined will ensure the generation of high-quality, reproducible, and defensible data, which is paramount in the pharmaceutical industry.

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